

Application Notes: Spirulina as a Functional Supplement in Cell Culture Media

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Compound of Interest

Compound Name: *Spirilene*
CAS No.: 357-66-4
Cat. No.: B1216210

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Introduction

Spirulina, a genus of blue-green algae (cyanobacteria), has garnered significant attention in biomedical and pharmaceutical research as a promising supplement for in vitro cell culture.[1][2] Traditionally, cell culture media are supplemented with animal-derived sera, such as Fetal Bovine Serum (FBS), to provide essential growth factors, hormones, and nutrients. However, the use of FBS is associated with several challenges, including high cost, batch-to-batch variability, and ethical concerns regarding its collection.[3][4]

Spirulina presents a nutrient-rich, sustainable, and ethically acceptable alternative.[3] It is a rich source of proteins (60-70% of its dry weight), essential amino acids, vitamins (especially B vitamins), minerals, essential fatty acids like gamma-linolenic acid (GLA), and pigments with potent biological activities, including phycocyanin, carotenoids, and chlorophyll.[3][5][6] These bioactive compounds contribute to its antioxidant, anti-inflammatory, immunomodulatory, and anti-cancer properties, making Spirulina extract a valuable supplement to enhance cell growth, maintain viability, and modulate cellular functions in various cell lines.[1][7][8]

Key Applications and Effects

Spirulina supplementation has demonstrated a range of beneficial effects across different cell types:

- **Alternative to Fetal Bovine Serum (FBS):** Studies have shown that a Spirulina-based animal cell culture solution (SACCS) can effectively replace a significant portion of FBS in culture media without compromising cell morphology or viability.[\[3\]](#) In some cases, SACCS exhibited better growth-promoting capabilities than FBS, positioning it as a cost-effective and eco-friendly alternative.[\[3\]](#)[\[4\]](#)
- **Enhanced Cell Proliferation and Viability:** Spirulina extracts have been shown to increase cell growth and proliferation in various cell lines, including stem cells, fibroblasts, and intestinal epithelial cells.[\[1\]](#)[\[2\]](#)[\[9\]](#) The rich composition of proteins, vitamins, and essential nutrients is thought to enhance cellular metabolism and support robust growth.[\[2\]](#) For instance, Spirulina crude protein was found to promote the migration and proliferation of rat intestinal epithelial cells (IEC-6).[\[10\]](#)
- **Selective Cytotoxicity in Cancer Cells:** While promoting the growth of normal cells, Spirulina and its isolated compounds exhibit selective anti-proliferative and pro-apoptotic effects on various cancer cell lines, including breast, colon, and pancreatic cancer cells.[\[11\]](#)[\[12\]](#)[\[13\]](#) This effect is often attributed to the induction of apoptosis and cell cycle arrest.[\[14\]](#)
- **Antioxidant and Cytoprotective Properties:** Spirulina is abundant in antioxidants like phycocyanin, β -carotene, and phenolic compounds, which protect cells from oxidative damage induced by reactive oxygen species (ROS).[\[15\]](#)[\[16\]](#) This cytoprotective effect has been observed in neuroblastoma cells exposed to heavy metals, where Spirulina treatment significantly increased cell viability.[\[16\]](#)
- **Modulation of Cellular Signaling:** The bioactive components of Spirulina can influence key cellular signaling pathways. It has been shown to activate pro-survival and proliferative pathways like the EGFR/MAPK pathway in normal cells.[\[10\]](#) Conversely, in cancer cells, it can inhibit these same pathways (EGFR/Akt and ERK1/2 MAPK) to suppress growth.[\[14\]](#) It also modulates inflammatory pathways by suppressing the activation of JNK and p38 MAPK and inhibiting the production of pro-inflammatory cytokines.[\[7\]](#)[\[17\]](#)

Data Presentation: Efficacy of Spirulina Supplementation

The following tables summarize quantitative data from various studies, demonstrating the effect of Spirulina supplementation on cell viability and proliferation.

Table 1: Effect of Spirulina Extract on the Viability and Proliferation of Normal and Stem Cells

Cell Line	Spirulina Concentration	Observation	% Change vs. Control	Reference
H460 (Human Lung Cancer)	50-70% SACCs (replaces FBS)	Promoted cell proliferation	No significant difference in viability compared to 100% FBS	[3][4]
Rat Bone Marrow MSCs	0.9 µl/ml	Significant increase in cell proliferation	Statistically significant increase (p < 0.05)	[9]
RINm5F (Rat Insulinoma)	0.1 µg/ml	Attenuated cytokine-induced cytotoxicity	Viability increased to ~80% of control	[17]
RINm5F (Rat Insulinoma)	1.0 µg/ml	Attenuated cytokine-induced cytotoxicity	Viability increased to ~90% of control	[17]
SH-SY5Y (Neuroblastoma)	50% (v/v) with 25 µM Cadmium	Cytoprotective effect against heavy metal	89% increase in viability after 48h vs. Cadmium only	[16]
SH-SY5Y (Neuroblastoma)	50% (v/v) with 25 µM Lead	Cytoprotective effect against heavy metal	67% increase in viability after 48h vs. Lead only	[16]

Table 2: Cytotoxic Effects of Spirulina Extract on Cancer Cell Lines

Cell Line	Spirulina Concentration	Exposure Time	% Growth Inhibition	Reference
MCF-7 (Breast Cancer)	12.5 mg/ml (Methanolic Extract)	24 hours	71.5%	[18][19]
MCF-7 (Breast Cancer)	12.5 mg/ml (Methanolic Extract)	48 hours	78.0%	[19]
L20B (Colon Cancer)	25 mg/ml (Methanolic Extract)	24 hours	32.5%	[18][19]
L20B (Colon Cancer)	25 mg/ml (Methanolic Extract)	48 hours	35.5%	[19]
Caco-2 (Colon Cancer)	5% (v/v) (Filtrate)	Not Specified	Strong anti-proliferative effect	[13]

Experimental Protocols

Protocol 1: Preparation of Spirulina Animal Cell Culture Solution (SACCS)

This protocol is adapted from a method developed to create a Spirulina-based serum substitute.[3]

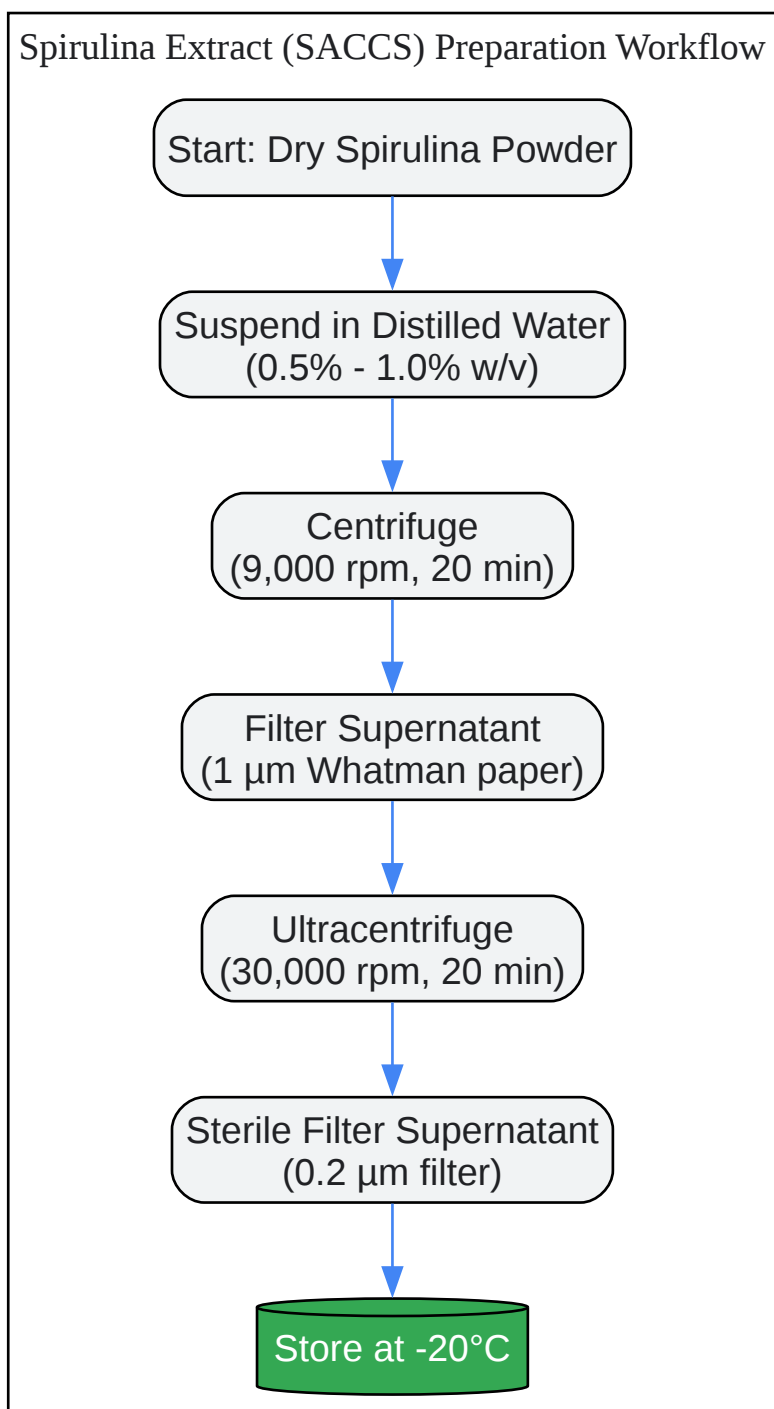
Materials:

- Dry Spirulina maxima powder
- Distilled water

- Centrifuge (capable of 9,000 rpm and 30,000 rpm)
- Whatman No. 1 filter paper (1 μm)
- Syringe filter (0.2 μm)
- Sterile centrifuge tubes and storage bottles
- pH meter and salinity meter

Methodology:

- Suspension: Dissolve dry *Spirulina maxima* powder in distilled water to create a 0.5% or 1.0% (w/v) solution.
- First Centrifugation: Centrifuge the suspension at 9,000 rpm for 20 minutes to pellet larger particles.
- First Filtration: Carefully collect the supernatant and filter it through a 1- μm Whatman No. 1 filter paper to remove finer particulates.[3]
- Second Centrifugation (Ultracentrifugation): To separate micro-residues, centrifuge the filtered supernatant at 30,000 rpm for 20 minutes.[3]
- Sterile Filtration: Filter the resulting supernatant through a 0.2- μm syringe filter into a sterile bottle. This step removes potential bacterial, fungal, or mycoplasma contaminants.[3]
- Quality Control: Measure the pH and salinity of the final SACCS solution. A typical pH is around 7.8, and salinity is near 0%.[3] When mixed into a basal medium at a 10% ratio, these values should not significantly alter the medium's final pH and osmolarity.
- Storage: Aliquot the sterile SACCS and store at -20°C until use.[3] The yield of SACCS from this process is approximately 10%.[3]



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Workflow for preparing Spirulina Animal Cell Culture Solution (SACCS).

Protocol 2: Cell Viability Assessment using MTT Assay

This protocol outlines the use of the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay to measure cell metabolic activity as an indicator of viability after treatment with a Spirulina supplement.[\[20\]](#)[\[21\]](#)

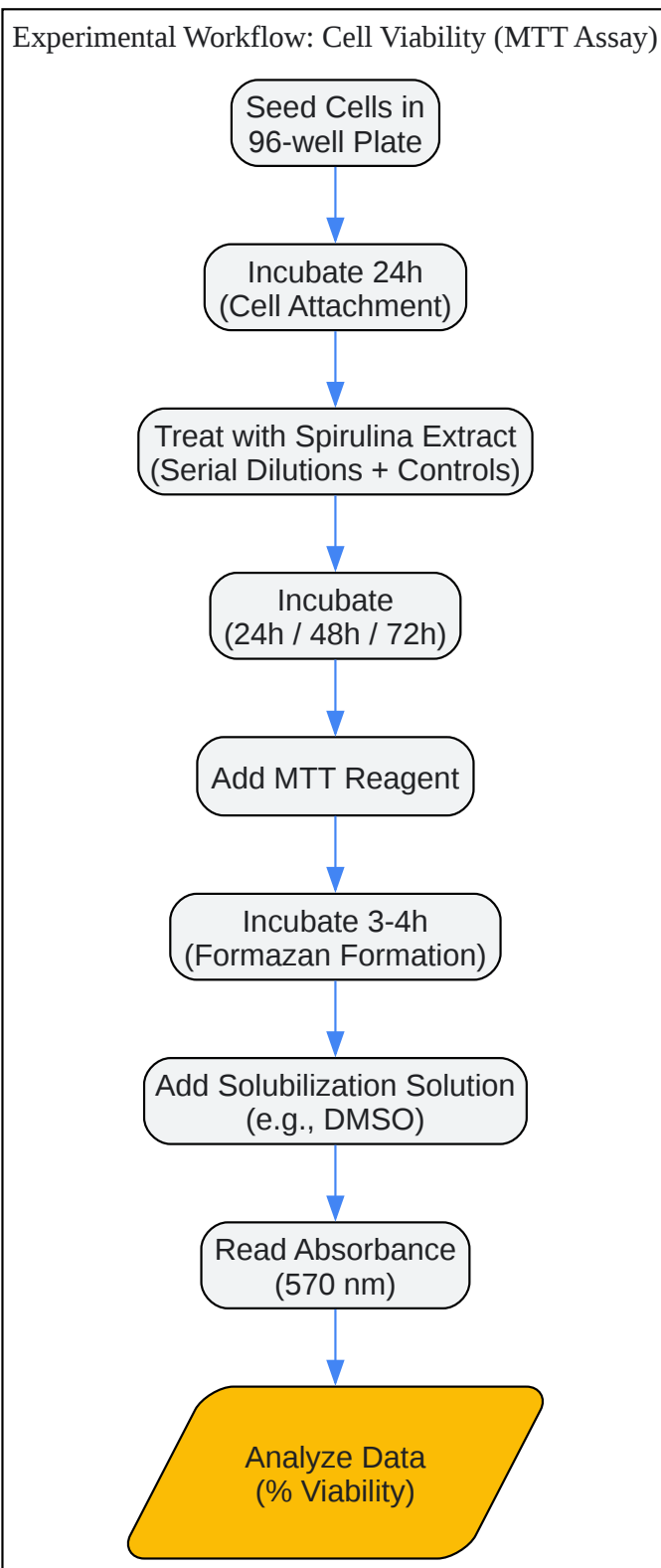
Materials:

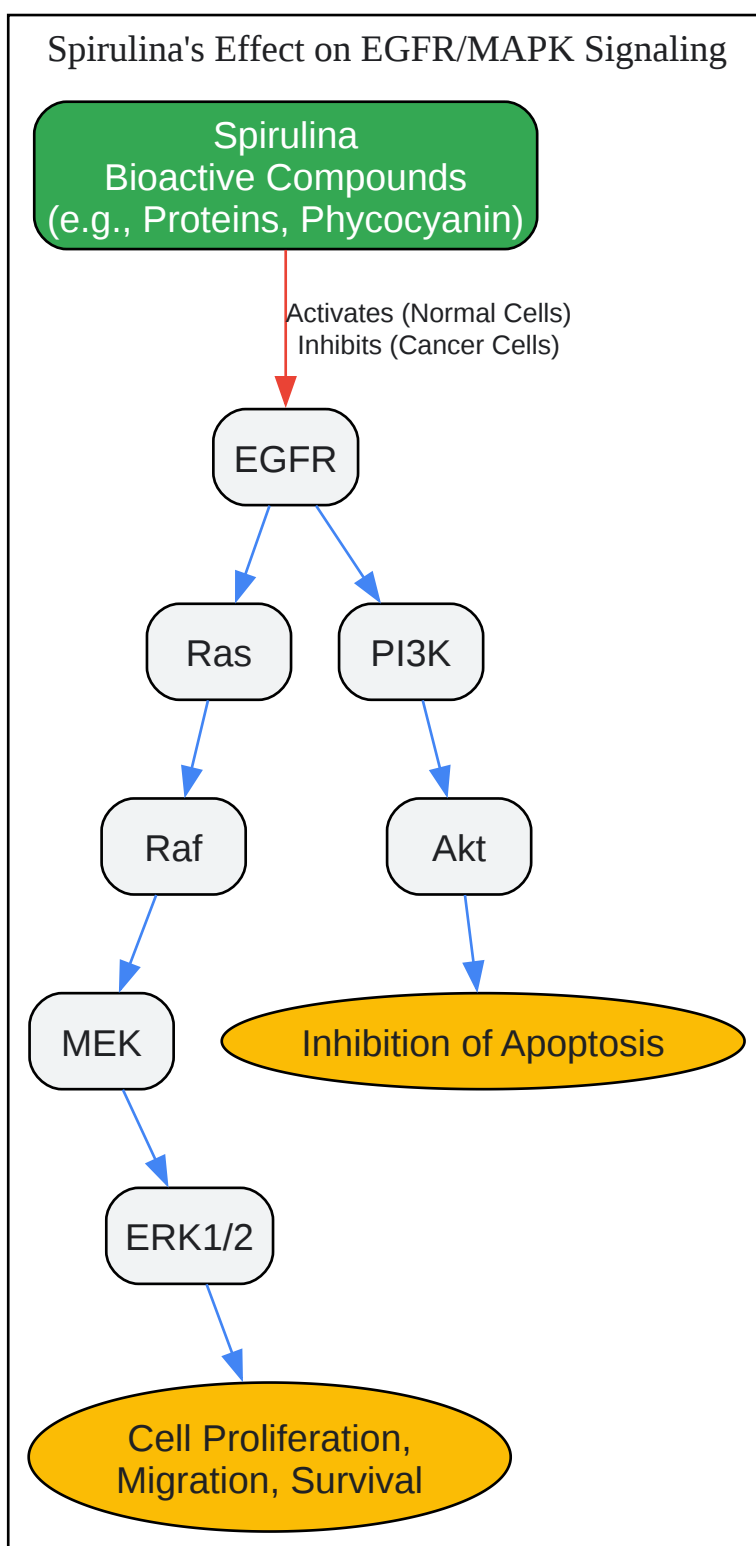
- Cells of interest
- Complete cell culture medium
- Spirulina extract (SACCS) or other prepared extract
- 96-well cell culture plates
- MTT solution (5 mg/ml in sterile PBS, protected from light)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Phosphate-Buffered Saline (PBS)
- Multi-well spectrophotometer (plate reader)

Methodology:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium. Incubate for 24 hours at 37°C, 5% CO₂ to allow for cell attachment.
- Treatment: Prepare serial dilutions of the Spirulina extract in serum-free or complete medium. Remove the old medium from the wells and add 100 μ L of the different Spirulina concentrations.
 - Controls: Include wells with untreated cells (negative control) and wells with medium only (blank).
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C, 5% CO₂.

- MTT Addition: After incubation, carefully remove the treatment medium. Add 100 μ L of fresh medium and 10 μ L of the 5 mg/ml MTT solution to each well.[\[22\]](#)
- Formazan Formation: Incubate the plate for 3-4 hours at 37°C, allowing viable cells to metabolize the yellow MTT into purple formazan crystals.[\[23\]](#)
- Solubilization: Remove the MTT-containing medium. Add 150 μ L of the solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.[\[23\]](#) Mix thoroughly by gentle shaking on an orbital shaker for 15 minutes.[\[23\]](#)
- Absorbance Reading: Measure the absorbance of each well at 570 nm using a multi-well spectrophotometer.
- Data Analysis: Calculate cell viability as follows:
 - % Viability = $[(\text{Absorbance of Treated Cells} - \text{Absorbance of Blank}) / (\text{Absorbance of Control Cells} - \text{Absorbance of Blank})] * 100$





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